

Beryllium Selenide: A Comprehensive Material Safety Technical Guide

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Compound of Interest

Compound Name: *Beryllium selenide*

Cat. No.: *B084305*

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A complete, official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **beryllium selenide** is not readily available in the public domain. The information herein is a consolidation of data from various sources for **beryllium selenide**, elemental beryllium, and selenium compounds. All safety protocols must be established and followed in accordance with institutional and regulatory guidelines.

Chemical and Physical Properties

Beryllium selenide is a crystalline solid with semiconductor properties.^[1] Its physical and chemical data are summarized below.

Table 1: Physical and Chemical Properties of **Beryllium Selenide**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| Chemical Formula | BeSe | [1][2][3] |
| Molecular Weight | 87.98 g/mol | [1][3] |
| CAS Number | 12232-25-6 | [1][2] |
| Appearance | Dark crystalline solid | [1] |
| Melting Point | ~800°C | [1] |
| Density | ~6.3 g/cm ³ | [1] |
| Crystal Structure | Zincblende (Cubic) | [1][2] |
| Lattice Constant | 5.152 Å | [1][2] |
| Solubility | Insoluble in water; soluble in strong acids.[1] | [1] |

| Stability | Unstable in air; hydrolyzes with moisture to form toxic hydrogen selenide (H₂Se) gas.[2] [2] |

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50, for **beryllium selenide** is not available. The toxicity of this compound is attributed to both its beryllium and selenium components. Beryllium and its compounds are classified as known human carcinogens.[4][5]

Beryllium Toxicity: Inhalation is the primary route of occupational exposure to beryllium.[5] Acute inhalation exposure can lead to chemical pneumonitis, while chronic exposure can cause Chronic Beryllium Disease (CBD), a granulomatous lung disease.[5][6] Dermal contact with soluble beryllium compounds may cause skin irritation or sensitization.[6]

Selenium Toxicity: The toxicity of selenium compounds varies based on their chemical form. Hydrogen selenide, which can be produced from the hydrolysis of **beryllium selenide**, is the most acutely toxic selenium compound.[7][8] Chronic exposure to high levels of selenium can lead to selenosis, characterized by hair loss, nail changes, and neurological effects.[7][8]

Table 2: Toxicological Profile for Beryllium and its Compounds

| Health Effect | Description | Source(s) |
|--------------------|--|--|
| Carcinogenicity | Known to be a human carcinogen (lung cancer). | [4] [5] |
| Acute Inhalation | Can cause severe chemical pneumonitis and inflammation of the lungs. | [5] [9] |
| Chronic Inhalation | Can lead to Chronic Beryllium Disease (CBD or berylliosis), characterized by lung granulomas and impaired lung function. | [5] [6] |
| Skin Contact | May cause irritation, dermatitis, and skin sensitization. Ulcers may form if particles enter cuts or abrasions. | [6] [10] |

| Eye Contact | Dust may cause conjunctival inflammation. |[\[10\]](#) |

Table 3: Toxicological Profile for Selenium and its Compounds

| Health Effect | Description | Source(s) |
|------------------|--|---|
| Acute Inhalation | Hydrogen selenide is extremely toxic, causing severe respiratory irritation, pulmonary edema, and bronchitis. | [7] [8] |
| Chronic Exposure | High intake can lead to selenosis, with symptoms including a garlicky odor in the breath, hair and nail loss, and neurological damage. | [7] [8] |

| Carcinogenicity | Elemental selenium is not classifiable as a human carcinogen. Selenium sulfide is a probable human carcinogen. [\[\[7\]](#) |

Occupational Exposure Limits

There are no specific occupational exposure limits for **beryllium selenide**. The limits for beryllium and its compounds must be strictly followed.

Table 4: Occupational Exposure Limits for Beryllium and its Compounds

| Organization | Limit Type | Value | Notes | Source(s) |
|--------------|-------------------------|---|----------------------------|---|
| OSHA | PEL (8-hr TWA) | 0.2 µg/m ³ | Permissible Exposure Limit | [11] [12] |
| OSHA | STEL (15-min) | 2.0 µg/m ³ | Short-Term Exposure Limit | [11] [12] |
| OSHA | Action Level (8-hr TWA) | 0.1 µg/m ³ | | [12] [13] |
| NIOSH | REL (10-hr TWA) | Not to exceed 0.0005 mg/m ³ | Recommended Exposure Limit | [14] |

| NIOSH | IDLH | 4 mg/m³ (as Be) | Immediately Dangerous to Life or Health [\[\[14\]](#) |

Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties cited in this guide are not available in the referenced public safety documents. Standard analytical techniques in materials science and chemistry are typically employed for such characterizations.

Safe Handling and Emergency Procedures

Due to the high toxicity of **beryllium selenide**, stringent safety measures are mandatory. All work should be conducted in a designated area with controlled access.

5.1 Engineering Controls

- Ventilation: All handling of **beryllium selenide** powder must occur within a certified chemical fume hood, glovebox, or other suitable containment enclosure to prevent inhalation of dust.
[10]
- Exhaust: Ventilation systems should be equipped with HEPA filters.[15]

5.2 Personal Protective Equipment (PPE)

- Respiratory Protection: A NIOSH-approved respirator is required if exposure limits are exceeded or if there is a risk of dust generation.[16][17]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).[10][15]
- Eye Protection: Chemical safety goggles or a face shield must be worn.[15][17]
- Skin and Body Protection: Wear a lab coat, and consider disposable coveralls for extensive work.[10][15]

5.3 Handling and Storage

- Handling: Avoid creating dust. Use wet cleaning methods or HEPA-filtered vacuums for cleanup; dry sweeping is prohibited.[15]
- Storage: Store in a tightly sealed, clearly labeled container in a cool, dry, well-ventilated area away from incompatible materials like strong acids.[10]

5.4 Emergency Procedures

- Inhalation: Move the person to fresh air immediately. Seek urgent medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation or other symptoms develop.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: Evacuate the area. Prevent dust from becoming airborne. Wear full PPE, including respiratory protection. Carefully clean the spill using a HEPA-filtered vacuum or by wet methods. Place waste in a sealed, labeled container for hazardous waste disposal.[18][19]

Visualized Workflows

The following diagrams illustrate the logical flow for handling and emergency response.

Caption: Workflow for Safe Handling of **Beryllium Selenide**.

Caption: Emergency Response Flowchart for **Beryllium Selenide** Incidents.

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